

EN219 solubility and stability issues

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Compound of Interest

Compound Name: EN219

Cat. No.: B2610871

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Technical Support Center: EN219

Welcome to the technical support center for **EN219**. This resource is designed to assist researchers, scientists, and drug development professionals in utilizing **EN219** effectively in their experiments. Here you will find detailed information on the solubility and stability of **EN219**, along with troubleshooting guides and frequently asked questions to address common issues that may arise during its use.

Frequently Asked Questions (FAQs)

Q1: What is **EN219** and what is its mechanism of action?

EN219 is a covalent inhibitor of the E3 ubiquitin ligase RNF114, with an IC₅₀ of 470 nM.^{[1][2]} It functions by covalently binding to a cysteine residue (C8) at the N-terminus of RNF114.^[2] This binding mimics the action of the natural product Nimbolide, inhibiting the ubiquitination of RNF114's substrates, such as the tumor suppressor p21.^[1] By inhibiting RNF114, **EN219** can modulate various cellular processes, including cell cycle progression and the DNA damage response.

Q2: What are the recommended storage conditions for **EN219**?

For long-term storage, solid **EN219** should be stored at -20°C.^[1] Stock solutions of **EN219** can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^[2] It is advisable to store stock solutions in sealed containers, protected from moisture and light.^[2]

Q3: In which solvents is **EN219** soluble?

EN219 is soluble in dimethyl sulfoxide (DMSO) and ethanol.^[1] Detailed solubility information is provided in the table below.

Q4: How should I prepare a stock solution of **EN219**?

To prepare a stock solution, dissolve **EN219** powder in an appropriate solvent such as DMSO to the desired concentration. For example, to make a 10 mM stock solution in DMSO, you would dissolve 4.57 mg of **EN219** (assuming a molecular weight of 456.56 g/mol) in 1 mL of DMSO. Always refer to the batch-specific molecular weight on the certificate of analysis for precise calculations.^[1]

Q5: What are some key considerations when designing an experiment with **EN219**?

Due to its covalent mechanism of action, it is crucial to include appropriate controls. These should include a vehicle control (e.g., DMSO), a positive control (a compound known to elicit a similar effect), and a negative control. It is also important to consider the incubation time, as covalent inhibitors can have a prolonged effect. A time-course experiment is often recommended to determine the optimal treatment duration.

Solubility and Stability

Proper handling and storage of **EN219** are critical for obtaining reliable and reproducible experimental results. The following tables summarize the known solubility and stability data for **EN219**.

Solubility Data

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	45.66	100
Ethanol	9.13	20

Data is based on a molecular weight of 456.56 g/mol . Batch-specific molecular weights may vary.^[1]

Stability and Storage Recommendations

Form	Storage Temperature	Duration	Notes
Solid	-20°C	Long-term	
Stock Solution (in DMSO)	-80°C	Up to 6 months	Store in sealed containers, away from moisture and light. [2]
Stock Solution (in DMSO)	-20°C	Up to 1 month	Store in sealed containers, away from moisture and light. [2]

Note: Currently, there is limited publicly available data on the stability of **EN219** in aqueous buffers at different pH values and temperatures. It is recommended to prepare fresh dilutions in aqueous media for each experiment and use them promptly.

Troubleshooting Guides

This section provides guidance on how to troubleshoot common issues that may be encountered during experiments with **EN219**.

Western Blotting

Issue: Weak or No Signal for Target Protein Downregulation

Possible Cause	Troubleshooting Step
Insufficient EN219 concentration or incubation time	Perform a dose-response and/or time-course experiment to determine the optimal concentration and duration of EN219 treatment for your cell type.
Poor antibody quality	Ensure your primary antibody is validated for Western Blotting and is specific for the target protein. Include a positive control lysate from cells known to express the target.
Inefficient protein transfer	Verify protein transfer by staining the membrane with Ponceau S before blocking.
Protein degradation	Add protease and phosphatase inhibitors to your lysis buffer and keep samples on ice.

Issue: Inconsistent Results Between Experiments

Possible Cause	Troubleshooting Step
Variability in EN219 stock solution	Aliquot the stock solution after the first use to avoid repeated freeze-thaw cycles. Ensure the stock solution is stored correctly.
Inconsistent cell culture conditions	Maintain consistent cell passage numbers, confluency, and media conditions between experiments.
Variability in incubation times	Use a precise timer for all incubation steps.

Cell Viability Assays (e.g., MTT, CellTiter-Glo)

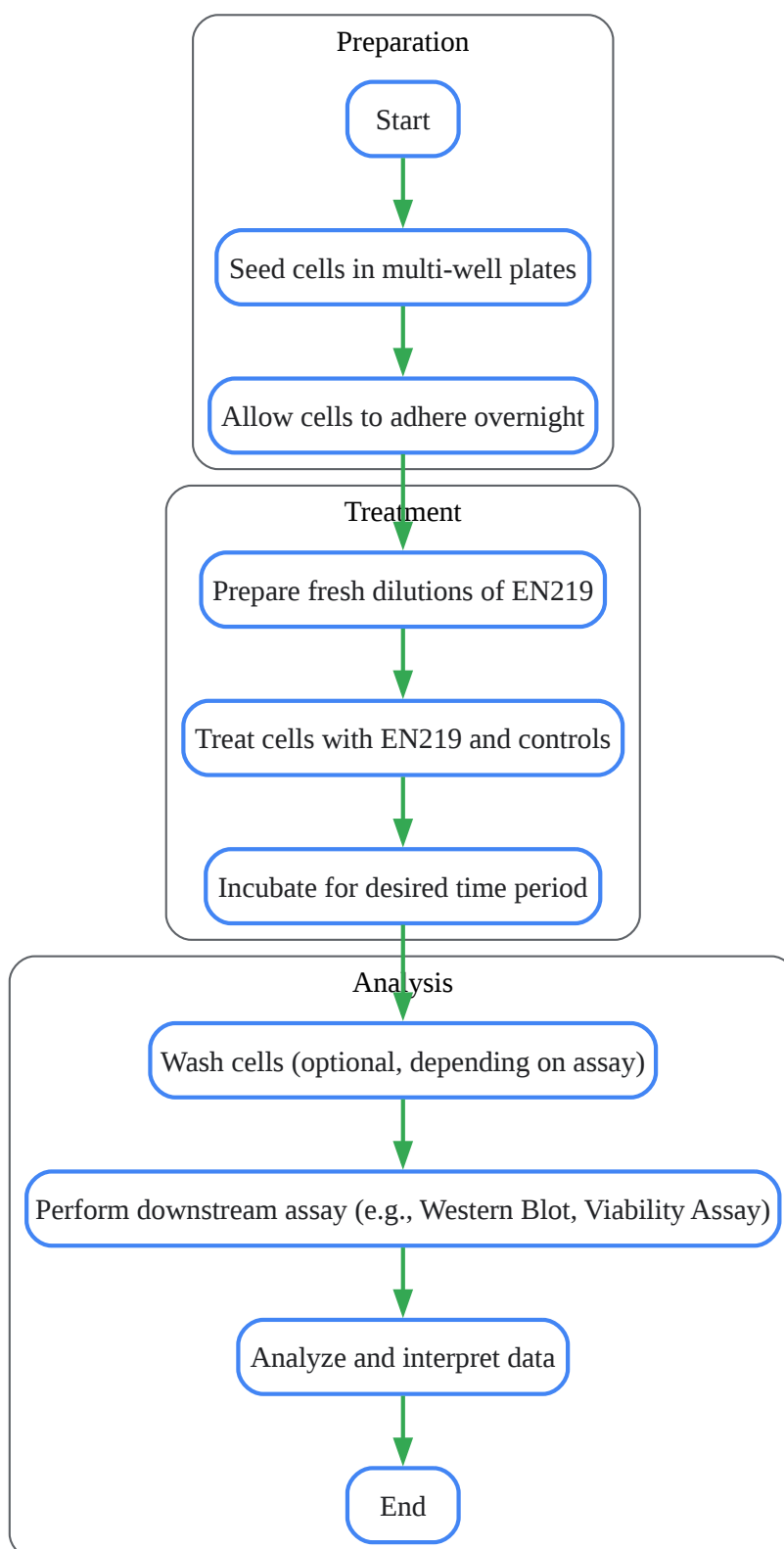
Issue: High Variability in Viability Readings

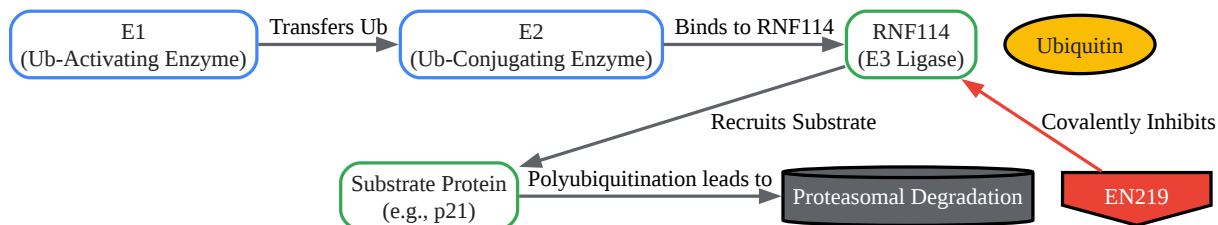
Possible Cause	Troubleshooting Step
Uneven cell seeding	Ensure a single-cell suspension before seeding and use appropriate techniques to avoid edge effects in multi-well plates.
DMSO toxicity	Ensure the final concentration of DMSO in the culture medium is low (typically <0.5%) and consistent across all wells, including controls.
Precipitation of EN219	Visually inspect the media for any signs of precipitation after adding EN219. If precipitation occurs, try preparing a more dilute stock solution or using a different formulation approach if possible.
Interaction with assay reagents	Run a control with EN219 in cell-free media to check for any direct interaction with the assay reagents that could affect the readout.

Experimental Protocols & Workflows

General Experimental Workflow for Cell-Based Assays

This workflow outlines the key steps for treating cells with **EN219** and subsequent analysis.





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References

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